Spectroscopic and Methodological Profile of 4-Formylbenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name:	*4-Formylbenzenesulfonamide*
CAS No.:	*3240-35-5*
Cat. No.:	*B129042*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties and analytical methodologies for **4-Formylbenzenesulfonamide**. Due to the limited availability of direct experimental spectra in the public domain, this guide presents predicted data based on the analysis of structurally analogous compounds. These predictions offer a robust framework for the identification and characterization of **4-Formylbenzenesulfonamide** in a research and development setting.

Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **4-Formylbenzenesulfonamide**. These predictions are derived from established spectral databases and the analysis of similar molecular structures.

Predicted ^{1}H NMR Data (400 MHz, DMSO-d_6)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~10.1	s	1H	Aldehyde (-CHO)
~8.1	d	2H	Aromatic (ortho to -CHO)
~7.9	d	2H	Aromatic (ortho to -SO_2NH_2)
~7.5	s (broad)	2H	Sulfonamide (-SO_2NH_2)

Predicted ^{13}C NMR Data (100 MHz, DMSO-d_6)

Chemical Shift (δ) ppm	Assignment
~193	Aldehyde Carbonyl (C=O)
~145	Aromatic (C-SO_2NH_2)
~140	Aromatic (C-CHO)
~131	Aromatic (CH ortho to -CHO)
~128	Aromatic (CH ortho to -SO_2NH_2)

Predicted Infrared (IR) Data (KBr Pellet)

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3200	Strong, Broad	N-H Stretch (Sulfonamide)
~3100	Medium	Aromatic C-H Stretch
~2850, ~2750	Medium, Weak	Aldehyde C-H Stretch (Fermi resonance)
~1700	Strong	C=O Stretch (Aldehyde)
~1580	Medium	Aromatic C=C Stretch
~1340	Strong	Asymmetric SO_2 Stretch
~1160	Strong	Symmetric SO_2 Stretch

Predicted Mass Spectrometry (MS) Data

m/z	Interpretation
185	$[M]^+$ (Molecular Ion)
184	$[M-H]^+$
156	$[M-CHO]^+$
106	$[M-SO_2NH]^+$
77	$[C_6H_5]^+$

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data outlined above. These methods are standard in organic chemistry and can be adapted for **4-Formylbenzenesulfonamide**.

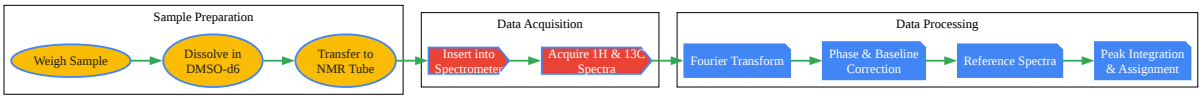
Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for structural elucidation.

Procedure:

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- Sample Preparation: Dissolve approximately 5-10 mg of **4-Formylbenzenesulfonamide** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- Acquisition:
  - For ^{1}H NMR, acquire data over a spectral width of 0-12 ppm.
  - For ^{13}C NMR, acquire data over a spectral width of 0-200 ppm.
- Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the residual solvent peak of DMSO-d_6 (δ 2.50 for ^{1}H and δ 39.52 for ^{13}C).



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NMR Spectroscopy Experimental Workflow

Infrared (IR) Spectroscopy

Objective: To identify functional groups present in the molecule.

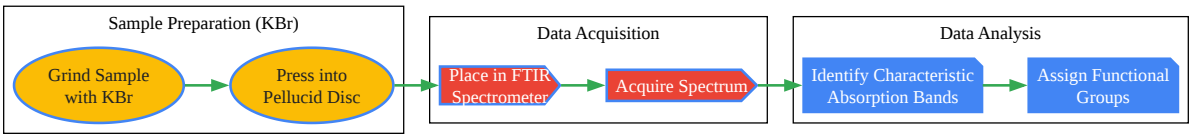
Procedure:

- Sample Preparation (KBr Pellet):
  - Grind a small amount (1-2 mg) of **4-Formylbenzenesulfonamide** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.

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  - Place the powder into a pellet press and apply pressure to form a transparent or translucent pellet.

- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Place the KBr pellet in the sample holder and acquire the spectrum, typically in the range of 4000-400 cm^{-1}.
- Processing: The instrument's software will perform the Fourier transform to generate the IR spectrum.



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IR Spectroscopy Experimental Workflow

Mass Spectrometry (MS)

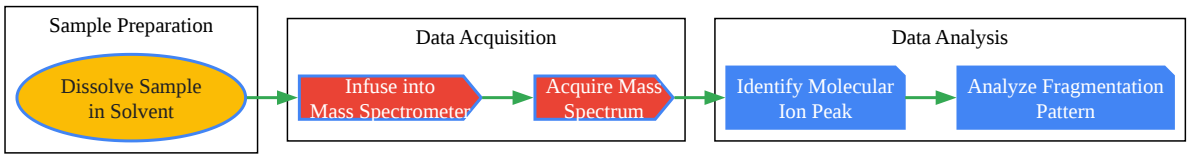
Objective: To determine the molecular weight and fragmentation pattern.

Procedure:

- Sample Preparation: Prepare a dilute solution of **4-Formylbenzenesulfonamide** in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Employ a mass spectrometer, for example, one equipped with an Electrospray Ionization (ESI) source.
- Acquisition: Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode over a suitable m/z range (e.g., 50-500).

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- Analysis: Analyze the resulting spectrum to identify the molecular ion peak and major fragment ions.



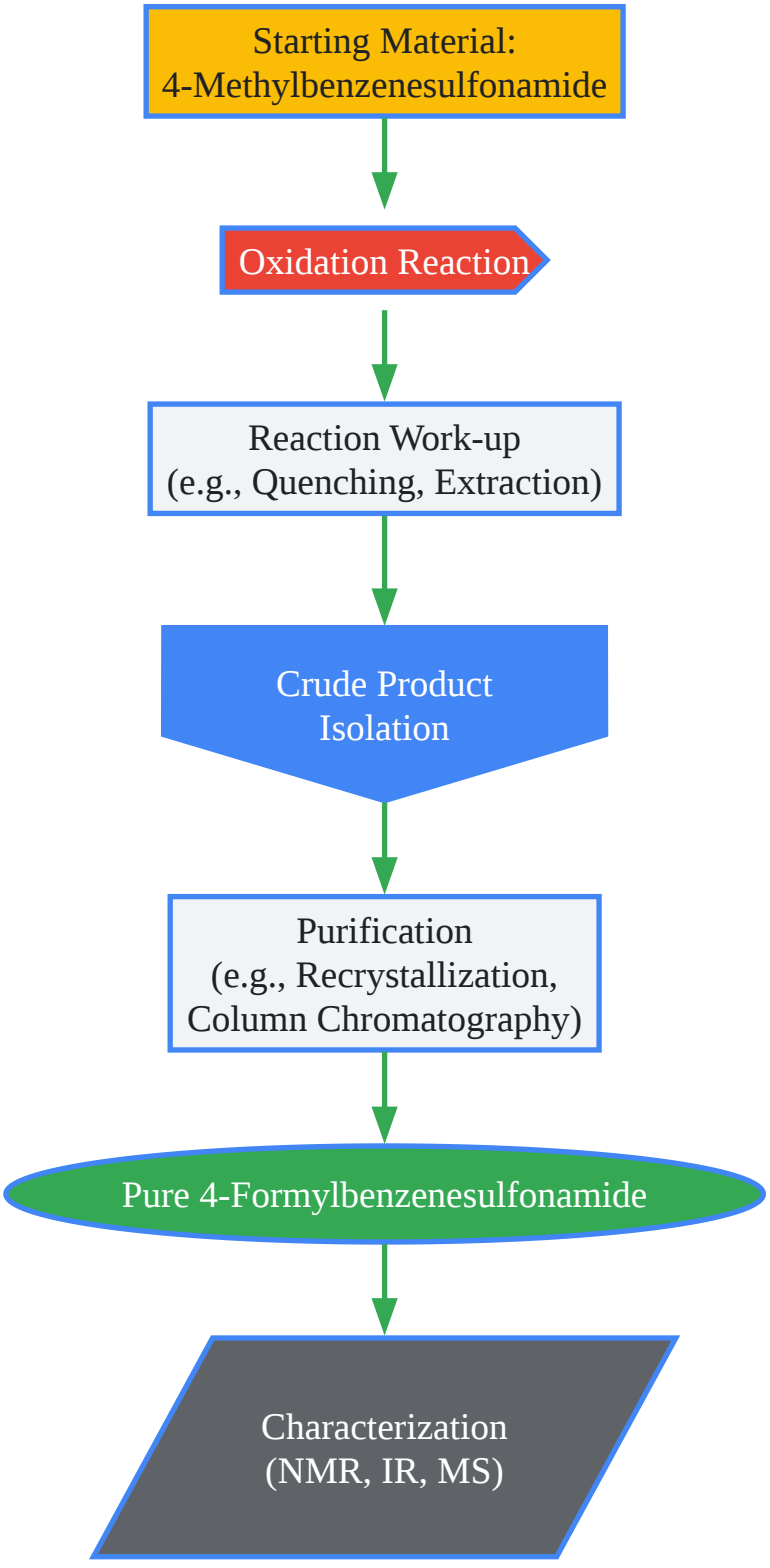
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Mass Spectrometry Experimental Workflow

Synthesis Workflow

The synthesis of **4-Formylbenzenesulfonamide** can be achieved through various routes. A common method involves the oxidation of 4-methylbenzenesulfonamide. The following diagram illustrates a generalized workflow for such a synthesis and subsequent purification.

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General Synthesis and Purification Workflow

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Disclaimer: The spectroscopic data presented in this guide are predicted values based on analogous compounds and established chemical principles. For definitive characterization, experimental verification is required. The provided protocols are for informational purposes and should be adapted and performed by qualified personnel in a controlled laboratory setting.

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